

Essential Safety and Operational Guidance for Handling 3'-O-Methylmurraol

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Compound of Interest

Compound Name: 3'-O-Methylmurraol

Cat. No.: B593589

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for the handling and disposal of **3'-O-Methylmurraol**. The following procedural guidance is based on available data for this compound and safety protocols for similar flavonoid compounds, in the absence of a specific Safety Data Sheet (SDS).

Hazard Assessment and Personal Protective Equipment (PPE)

While a specific SDS for **3'-O-Methylmurraol** is not currently available, an assessment based on its classification as a prenylated flavonoid and available data on similar compounds suggests that it should be handled with standard laboratory precautions to minimize exposure. The primary risks are associated with inhalation of dust particles, and skin or eye contact.

Recommended Personal Protective Equipment (PPE):

PPE Category	Item	Specification	Rationale
Eye and Face Protection	Safety Glasses with Side Shields or Chemical Splash Goggles	ANSI Z87.1 approved	Protects against splashes and airborne particles.
Hand Protection	Nitrile Gloves	Chemically resistant	Prevents direct skin contact with the compound.
Body Protection	Laboratory Coat	Standard	Protects skin and personal clothing from contamination.
Respiratory Protection	Dust Mask or Respirator	N95 or higher	Recommended when handling the powder form to prevent inhalation.

Safe Handling and Operational Plan

2.1. Engineering Controls:

- Handle **3'-O-Methylmurraol** in a well-ventilated area.
- A chemical fume hood is recommended, especially when working with larger quantities or when there is a potential for aerosolization.

2.2. Handling Procedures:

- Preparation:** Before handling, ensure all necessary PPE is worn correctly. Prepare the workspace by covering surfaces with absorbent, disposable liners.
- Weighing and Aliquoting:** When weighing the solid compound, do so in a fume hood or a designated area with minimal air currents to avoid dispersal of the powder. Use appropriate tools (e.g., spatulas) to handle the material.
- Dissolving:** When preparing solutions, add the solid to the solvent slowly to avoid splashing.

- Post-Handling: After handling, thoroughly clean the work area. Decontaminate all equipment used.

Disposal Plan

Dispose of **3'-O-Methylmurraol** and any contaminated materials in accordance with local, state, and federal regulations.

- Solid Waste: Collect waste **3'-O-Methylmurraol** and contaminated disposable materials (e.g., gloves, liners) in a clearly labeled, sealed container for chemical waste.
- Liquid Waste: Collect solutions containing **3'-O-Methylmurraol** in a labeled, sealed container for chemical waste. Do not pour down the drain.
- Consult your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.

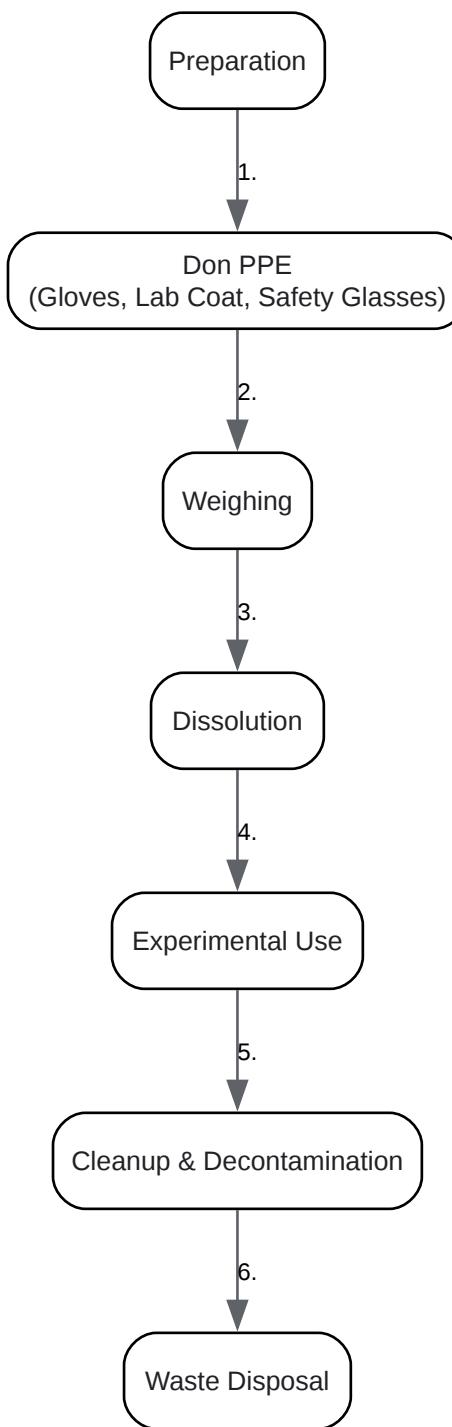
Physical and Chemical Properties

The following table summarizes the available quantitative data for **3'-O-Methylmurraol**[1].

Property	Value
Molecular Formula	C16H18O4
Boiling Point	432.2±45.0 °C at 760 mmHg
Flash Point	191.9±28.8 °C
Refractive Index	1.569
Purity	98%

Experimental Workflow

The following diagram outlines the standard workflow for the safe handling of **3'-O-Methylmurraol** in a laboratory setting.

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Safe Handling Workflow for **3'-O-Methylmurraol**

This guidance is intended to provide a framework for the safe handling of **3'-O-Methylmurraol**. Researchers should always consult with their institution's safety office for specific guidance and protocols. As more information becomes available, these recommendations may be updated.

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References

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